

A Deep Dive into Chloromethyltriisopropoxysilane: A Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Chloromethyltriisopropoxysilane
CAS No.:	18162-82-8
Cat. No.:	B101106

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Nomenclature

Chloromethyltriisopropoxysilane, a key reagent in bespoke synthesis and surface modification, is identified by the CAS Number 18162-82-8. While its formal IUPAC name is (Chloromethyl)tris(propan-2-yloxy)silane, it is known by several synonyms in the scientific and commercial literature. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **Chloromethyltriisopropoxysilane**

Identifier Type	Identifier
CAS Number	18162-82-8
IUPAC Name	(Chloromethyl)tris(propan-2-yloxy)silane
Synonym	Silane, (chloromethyl)tris(1-methylethoxy)-[1]
Synonym	(Chloromethyl)[Tris(Propan-2-Yloxy)]Silane[2]
Synonym	chloromethyl-tri(propan-2-yloxy)silane[1]
Commercial Name	DK155[1]
Molecular Formula	C10H23ClO3Si[2]
SMILES	CC(C)O(OC(C)C)OC(C)C[2]

Physicochemical Properties: A Foundation for Application

A thorough understanding of the physicochemical properties of **Chloromethyltriisopropoxysilane** is paramount for its effective and safe use in experimental design. This colorless to pale yellow liquid possesses a unique combination of reactivity and stability, stemming from its chloromethyl and triisopropoxy functionalities.[2]

Table 2: Key Physicochemical Properties of **Chloromethyltriisopropoxysilane**

Property	Value	Source
Molecular Weight	254.83 g/mol	[3]
Boiling Point	195-198 °C	[4][5]
Density	0.962 g/mL at 25 °C	[3][6]
Refractive Index	1.4145	[5]
Flash Point	181 °F (82.78 °C) - closed cup	[3]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[5]

The presence of the three isopropoxy groups provides a degree of hydrolytic stability compared to more reactive alkoxy silanes, yet they readily undergo hydrolysis and condensation reactions, which is the basis for their use in modifying hydroxyl-bearing surfaces.^[7] The chloromethyl group, on the other hand, is a versatile handle for a variety of nucleophilic substitution reactions, allowing for the covalent attachment of a wide range of organic and biological molecules.^[2]^[7]

Core Applications in Research and Development

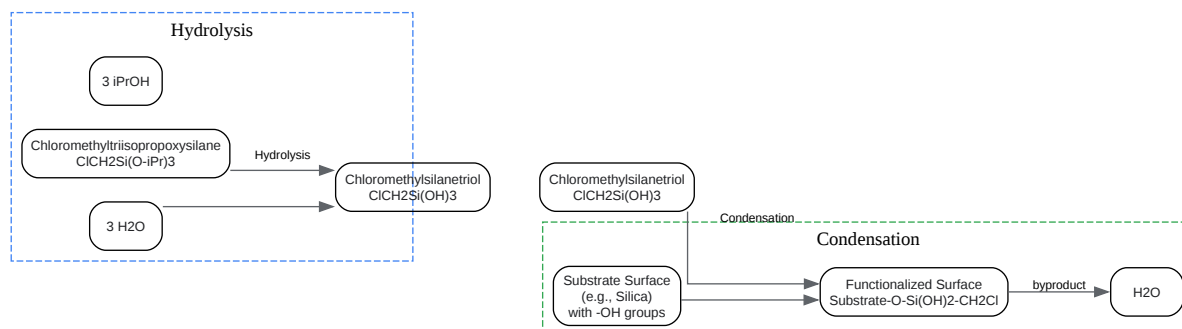
The dual reactivity of **Chloromethyltriisopropoxysilane** makes it a valuable tool in several areas of scientific research, particularly in drug development and materials science.

Surface Modification and Bioconjugation

Chloromethyltriisopropoxysilane is extensively used as a coupling agent to modify the surfaces of inorganic substrates like silica, glass, and metal oxides. This modification is critical for enhancing the adhesion between organic polymers and inorganic materials.^[2] In the context of drug development, this capability is harnessed to functionalize surfaces for various applications:

- **Biosensors:** The chloromethyl group can be used to immobilize proteins, antibodies, or nucleic acids onto sensor surfaces for diagnostic applications.
- **Drug Delivery Systems:** The surfaces of nanoparticles, such as mesoporous silica nanoparticles (MSNs), can be functionalized to control drug release, improve biocompatibility, and attach targeting ligands for site-specific delivery.
- **Chromatography:** Stationary phases in chromatography can be modified to alter their selectivity and performance.

The fundamental mechanism of surface modification involves the hydrolysis of the isopropoxy groups to form silanols, which then condense with the hydroxyl groups on the substrate surface to form stable siloxane bonds.



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Caption: Hydrolysis and Condensation of **Chloromethyltriisopropoxysilane** on a Hydroxylated Surface.

Precursor for Functionalized Materials

Beyond surface modification, **Chloromethyltriisopropoxysilane** serves as a precursor for the synthesis of functionalized silica materials.[2] By incorporating this silane during the synthesis of silica nanoparticles, the chloromethyl groups become an integral part of the material's structure. This "in-situ" functionalization allows for a more uniform distribution of reactive sites throughout the material compared to post-synthesis surface grafting. These functionalized materials are of significant interest in drug delivery, where the chloromethyl groups can be used to attach drugs, polymers, or targeting moieties.

Experimental Protocols for the Advanced Researcher

To bridge the gap between theoretical understanding and practical application, this section provides detailed, step-by-step protocols for key experimental workflows involving **Chloromethyltriisopropoxysilane**.

Protocol: Surface Functionalization of Silica Nanoparticles for Drug Delivery Applications

This protocol details the post-synthesis grafting of **Chloromethyltriisopropoxysilane** onto silica nanoparticles (SNPs), creating a versatile platform for subsequent drug conjugation or the attachment of targeting ligands.

Materials:

- Silica Nanoparticles (SNPs)
- **Chloromethyltriisopropoxysilane** (CAS 18162-82-8)
- Anhydrous Toluene
- Ethanol
- Ammonium Hydroxide
- Deionized Water
- Nitrogen gas

Equipment:

- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Centrifuge
- Ultrasonic bath
- Oven

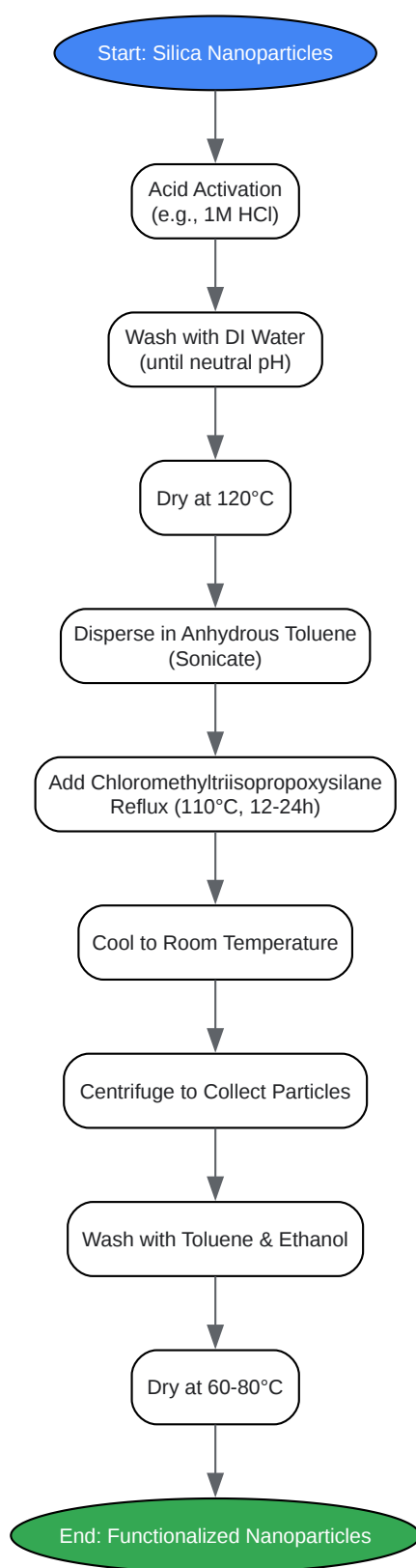
Procedure:

- Activation of Silica Nanoparticles:

- Disperse a known quantity of SNPs in a 1 M solution of hydrochloric acid.
- Stir the suspension for 1 hour at room temperature to ensure a high density of surface silanol groups.
- Collect the activated SNPs by centrifugation, and wash repeatedly with deionized water until the pH of the supernatant is neutral.
- Dry the activated SNPs in an oven at 120 °C overnight.
- Silanization Reaction:
 - In a round-bottom flask under a nitrogen atmosphere, disperse the dried, activated SNPs in anhydrous toluene.
 - Sonicate the suspension for 15 minutes to ensure a homogeneous dispersion.
 - Add **Chloromethyltriisopropoxysilane** to the suspension (typically a 1-5% v/v solution).
 - Heat the reaction mixture to reflux (approximately 110 °C) and maintain under vigorous stirring for 12-24 hours.
- Washing and Purification:
 - Allow the reaction mixture to cool to room temperature.
 - Collect the functionalized SNPs by centrifugation.
 - Wash the collected nanoparticles thoroughly with toluene and then ethanol to remove any unreacted silane and byproducts. Repeat the washing steps three times.
- Drying and Storage:
 - Dry the purified, functionalized SNPs in an oven at 60-80 °C.
 - Store the dried nanoparticles in a desiccator to prevent hydrolysis from atmospheric moisture.

Characterization:

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the presence of the chloromethyl group and siloxane bonds.
- Thermogravimetric Analysis (TGA): To quantify the grafting density of the organosilane on the nanoparticle surface.
- Dynamic Light Scattering (DLS) and Zeta Potential: To assess the size distribution and surface charge of the functionalized nanoparticles.



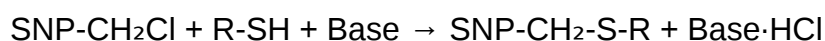
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Caption: Workflow for the Surface Functionalization of Silica Nanoparticles.

Subsequent Nucleophilic Substitution for Bioconjugation

The chloromethyl-functionalized silica nanoparticles can then be used as a substrate for attaching a wide variety of molecules through nucleophilic substitution. For example, a thiol-containing drug or targeting ligand (R-SH) can be conjugated to the surface.

Reaction Scheme:



This reaction provides a stable thioether linkage, covalently attaching the molecule of interest to the nanoparticle surface. The choice of base and solvent will depend on the specific nucleophile being used.

Conclusion

Chloromethyltriisopropoxysilane is a powerful and versatile reagent for researchers, scientists, and drug development professionals. Its unique combination of a reactive chloromethyl group and hydrolyzable isopropoxy groups allows for the tailored modification of surfaces and the synthesis of functionalized materials. A thorough understanding of its chemical properties and the application of robust experimental protocols, such as those detailed in this guide, will enable the development of innovative solutions in areas ranging from targeted drug delivery to advanced diagnostics.

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- To cite this document: BenchChem. [A Deep Dive into Chloromethyltriisopropoxysilane: A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101106/docs#a-deep-dive-into-chloromethyltriisopropoxysilane-a-technical-guide-for-advanced-research>]

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